

What are the chemical properties of Benzyl 4-nitrophenyl carbonate

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Compound of Interest

Compound Name: Benzyl 4-nitrophenyl carbonate

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An In-depth Technical Guide to **Benzyl 4-nitrophenyl carbonate**

Introduction

Benzyl 4-nitrophenyl carbonate is a versatile chemical compound widely recognized for its applications in organic synthesis and pharmaceutical research.^[1] It serves as a highly effective reagent, particularly as a protecting group for alcohols and phenols, which is crucial for the synthesis of complex organic molecules by preventing undesirable side reactions.^{[1][2][3]} Its unique structure, featuring a 4-nitrophenoxide leaving group, allows for selective reactivity under mild basic conditions, making it an invaluable tool in the development of pharmaceuticals, agrochemicals, and advanced materials.^{[1][3]} This guide provides a comprehensive overview of the chemical properties, reactivity, and experimental applications of **Benzyl 4-nitrophenyl carbonate** for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

The fundamental physicochemical properties of **Benzyl 4-nitrophenyl carbonate** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	References
Molecular Formula	C ₁₄ H ₁₁ NO ₅	[1][4]
Molecular Weight	273.24 g/mol	[1][4][5]
CAS Number	13795-24-9	[1][5]
Appearance	White to off-white powder or crystals	[1][6][7]
Melting Point	75 - 80 °C	[1][5][6]
Boiling Point	438.3 ± 45.0 °C (Predicted)	[6][7]
Density	1.326 ± 0.06 g/cm ³ (Predicted)	[6][7]
Solubility	Soluble in ether, methanol, chloroform	[6]
Storage Conditions	Store at 0 - 8 °C, sealed in a dry place, and protected from light.	[1][6][7]

Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of **Benzyl 4-nitrophenyl carbonate**. The following table details its characteristic spectral peaks.

Spectroscopy	Data	Reference
¹ H NMR (61 MHz, CDCl ₃)	δ 7.08 – 6.83 (d, J = 9.2 Hz, 2H), 6.13 – 5.99 (m, 6H), 4.02 (s, 2H)	[2]
¹³ C NMR (15 MHz, CDCl ₃)	δ 129.00, 128.78, 125.23, 121.73, 70.93	[2]
FT-IR (neat, ATR, cm ⁻¹)	1753, 1615, 1595, 1523, 1490, 1455, 1381, 1350, 1278, 1230, 1154, 1052, 967, 862, 774, 734, 723, 692, 679, 668	[2]

Reactivity and Applications

Role as a Protecting Group

Benzyl 4-nitrophenyl carbonate is primarily used as a reagent for introducing the benzyloxycarbonyl (Cbz or Z) group, a common protecting group for alcohols and amines in multi-step organic synthesis.^{[1][3]} The key to its utility is the 4-nitrophenyl group, which is an excellent leaving group, facilitating the reaction with nucleophiles like alcohols.^{[3][8]}

The protection reaction is typically carried out by reacting an alcohol with **Benzyl 4-nitrophenyl carbonate** in the presence of a base. The reverse reaction, deprotection, is achieved under different conditions, showcasing the group's stability and selective removal.

Base-Labile Nature

A significant property of the resulting carbonate is its stability in acidic and neutral aqueous solutions, yet its susceptibility to cleavage under mild basic conditions.^{[2][3]} Hydrolysis is accelerated in basic conditions (pH 12 and above), releasing the protected alcohol, carbon dioxide, and 4-nitrophenol.^{[2][3]} The release of the 4-nitrophenolate ion, which is bright yellow, allows for the convenient spectrophotometric monitoring of the deprotection reaction at approximately 413 nm.^{[2][3]}

Applications in Synthesis and Drug Development

This compound is a key reagent in various synthetic pathways:

- **Pharmaceuticals:** It is used in the synthesis of drug candidates such as Norfloxacin analogs, which exhibit antibacterial and antifungal activities.^[7] It is also employed in the creation of Janus PEG-based dendrimers for controlled multi-drug loading and release in combination therapies.^[7]
- **Organic Synthesis:** It serves as a versatile reagent for forming esters and carbonates.^[1] Its use can enhance reaction yields and simplify purification processes.^[1]
- **Bioconjugation:** Related 4-nitrophenyl carbonate compounds are used in bioconjugation, drug delivery systems, and the development of diagnostic tools.^[9]

Experimental Protocols

Synthesis of Benzyl 4-nitrophenyl carbonate

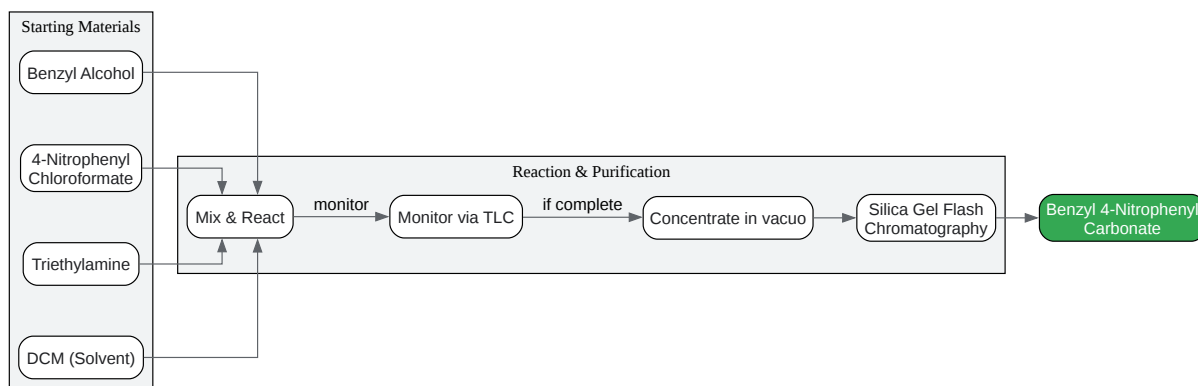
This protocol is adapted from a study by Kocalar et al. (2022).[\[2\]](#)

Materials:

- Benzyl alcohol (1 eq.)
- 4-nitrophenyl chloroformate (1.2 eq.)
- Triethylamine (1 eq.)
- Dichloromethane (CH_2Cl_2)
- Silica gel for flash chromatography
- Ethyl acetate and hexanes for elution

Procedure:

- Dissolve benzyl alcohol and triethylamine in dichloromethane in a reaction vessel.
- Slowly add 4-nitrophenyl chloroformate to the reaction mixture.
- Monitor the reaction progress to completion using thin-layer chromatography (TLC).
- Once the reaction is complete, concentrate the crude mixture in vacuo to remove the solvent.
- Purify the resulting residue using silica gel flash chromatography with a gradient of 0-30% ethyl acetate in hexanes.
- The final product, **Benzyl 4-nitrophenyl carbonate**, is obtained as off-white crystals. The reported yield for this procedure is 94%.[\[2\]](#)



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Caption: Synthesis workflow for **Benzyl 4-nitrophenyl carbonate**.

Hydrolysis and Deprotection Kinetics Study

This protocol outlines the methodology used to study the base-labile nature of the protecting group.^[2]

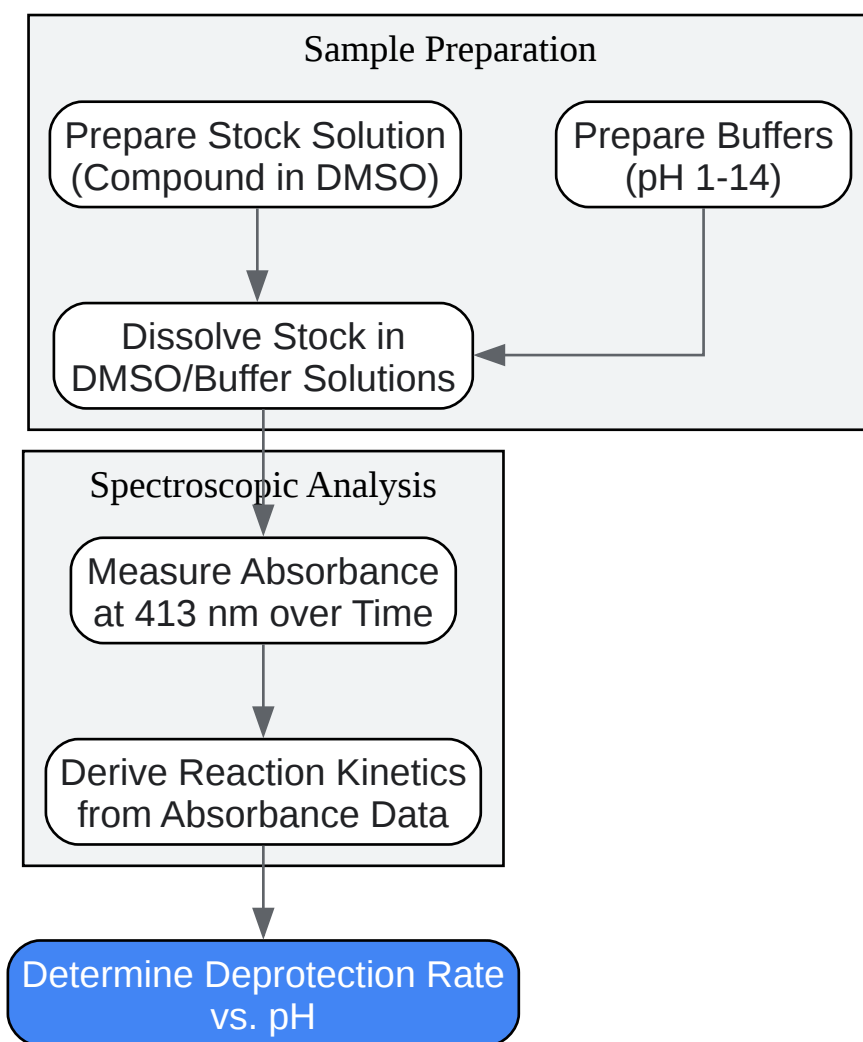
Materials:

- Synthesized **Benzyl 4-nitrophenyl carbonate**
- Dimethyl sulfoxide (DMSO)
- Aqueous buffer solutions of varying pH (e.g., pH 1 to 14)
- UV-visible spectrophotometer

- Cuvettes

Procedure:

- Prepare a stock solution of **Benzyl 4-nitrophenyl carbonate** in DMSO.
- For each pH level to be tested, prepare a sample by dissolving a uniform concentration of the stock solution in a mixture of DMSO and the appropriate aqueous buffer (e.g., 10% DMSO/90% buffer).
- Immediately place the sample cuvette in a UV-visible spectrophotometer.
- Monitor the release of 4-nitrophenol by measuring the absorbance at 413 nm over time.
- Record the absorbance data to determine the reaction kinetics at different pH values. The rate of hydrolysis is indicative of the deprotection rate.^[2]

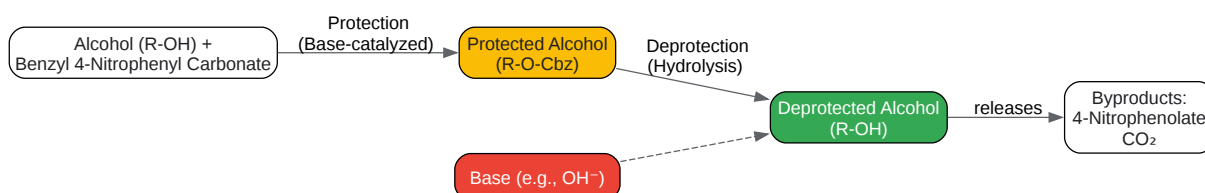


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Caption: Experimental workflow for hydrolysis kinetics study.

Mechanism of Action: Protection and Deprotection

The utility of **Benzyl 4-nitrophenyl carbonate** lies in its two-step application: the protection of a functional group and its subsequent removal.



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Caption: Logical relationship of protection and deprotection steps.

Safety and Handling

According to safety data sheets, **Benzyl 4-nitrophenyl carbonate** is not classified as a hazardous substance.[10] However, standard laboratory safety practices should always be observed.

- Handling: Use in a well-ventilated area.[11] Avoid formation of dust and aerosols.[11] Avoid contact with skin, eyes, and clothing.[10] Wash hands thoroughly after handling.[10]
- Personal Protective Equipment (PPE): Wear safety glasses, protective gloves, and a lab coat.[5][10] In case of dust, a dust mask is recommended.[10]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[11][12] It should be protected from light.[1]

Conclusion

Benzyl 4-nitrophenyl carbonate is a highly valuable reagent in modern organic chemistry and drug discovery. Its well-defined chemical properties, predictable reactivity as a base-labile protecting group, and ease of use make it a staple in complex molecular synthesis. The ability to monitor its cleavage spectroscopically adds a layer of practical convenience for researchers. This guide provides the essential technical information required for the effective and safe utilization of **Benzyl 4-nitrophenyl carbonate** in a research and development setting.

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